

# An In-depth Technical Guide to the Safe Handling of Octadecyltrimethoxysilane

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## Compound of Interest

Compound Name: Octadecyltrimethoxysilane

Cat. No.: B1207800

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling procedures for **octadecyltrimethoxysilane** (OTMS), a common surface-modifying agent.

## Chemical Identification and Properties

**Octadecyltrimethoxysilane**, also known as trimethoxyoctadecylsilane, is an organosilicon compound with the chemical formula  $C_{21}H_{46}O_3Si$ .<sup>[1][2]</sup> It is primarily used to create hydrophobic coatings and self-assembled monolayers on various substrates.<sup>[2][3][4]</sup>

Table 1: Chemical Identification

Identifier	Value
CAS Number	3069-42-9 <sup>[1][5]</sup>
EC Number	221-339-2 <sup>[1][6]</sup>
Synonyms	Trimethoxyoctadecylsilane, Stearyltrimethoxysilane <sup>[1][5][6]</sup>

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid or powder[2][7]
Molar Mass	374.67 g/mol [1]
Density	0.883 g/cm <sup>3</sup> [2]
Melting Point	16-17 °C[2]
Boiling Point	170 °C[2]
Flash Point	140 °C (284 °F) - closed cup
Solubility	Insoluble in water, soluble in chloroform[4][5]
Stability	Moisture sensitive; stable under recommended storage conditions[4][5]

## Hazard Identification and Classification

**Octadecyltrimethoxysilane** is classified as a hazardous chemical.[5] The primary hazards are skin and eye irritation.[5][6][7]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5][6][7]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[5][6][7][8]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[5][6][7]

Hazard Pictogram:

- Exclamation Mark (GHS07)[7][8]

## Safe Handling and Storage Procedures

Proper handling and storage are crucial to minimize risks associated with **octadecyltrimethoxysilane**.

### Handling

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood to avoid inhalation of vapors.[6][8][9]
- Personal Protective Equipment (PPE): Always wear appropriate PPE. (See Section 4 for details).
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[5] Do not breathe mist or vapors.[9]
- Hygienic Practices: Wash hands thoroughly after handling.[6] Contaminated clothing should be removed and washed before reuse.[6]

### Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8][9]
- Incompatible Materials: Keep away from strong oxidizing agents, acids, alkali metals, and moisture.[5][8] The material is moisture-sensitive and reacts with water.[3][5][9]
- Storage Area: Store away from heat and sources of ignition.[8]

## Personal Protective Equipment (PPE)

A critical aspect of safely handling **octadecyltrimethoxysilane** is the consistent use of appropriate personal protective equipment.

Table 4: Recommended Personal Protective Equipment

Body Part	Protection	Specification
Eyes/Face	Safety glasses with side-shields, chemical goggles, or a face shield.[5][6][8]	Ensure a tight seal. Contact lenses should not be worn.[8]
Skin/Hands	Protective gloves.[6]	Neoprene or nitrile rubber gloves are recommended.[8]
Body	Protective clothing, lab coat.[6]	
Respiratory	Vapor respirator.[6]	NIOSH-certified organic vapor (black cartridge) respirator is recommended where inhalation may occur.[8]

## First Aid Measures

In case of exposure, immediate and appropriate first aid is essential.

Table 5: First Aid Procedures

Exposure Route	Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention. <a href="#">[5]</a> <a href="#">[6]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If you feel unwell, seek medical advice. <a href="#">[5]</a> <a href="#">[8]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if you feel unwell. <a href="#">[5]</a> <a href="#">[9]</a>

## Accidental Release and Disposal

### Accidental Release

In the event of a spill, follow these procedures:

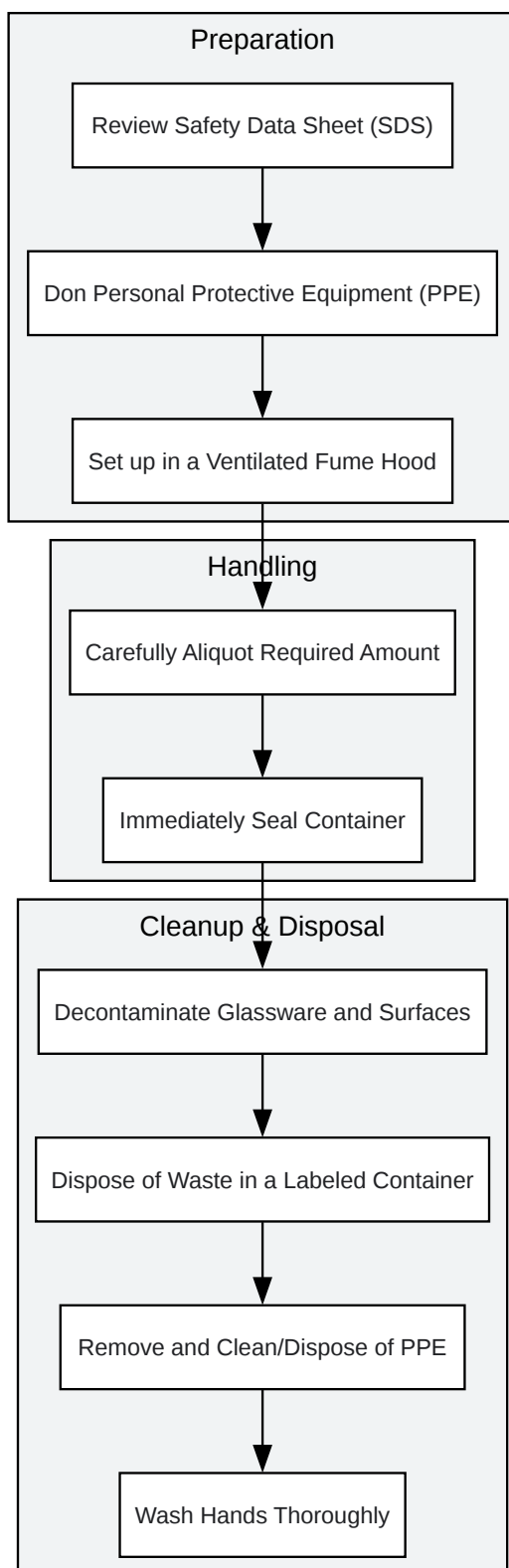
- Evacuate: Evacuate unnecessary personnel from the area.[\[8\]](#)
- Ventilate: Ensure adequate ventilation.[\[5\]](#)
- Containment: Use an inert absorbent material (e.g., sand, silica gel) to soak up the spill.[\[5\]](#)[\[8\]](#)  
Do not expose the spill to water.[\[9\]](#)
- Collection: Sweep or shovel the absorbed material into a suitable, closed container for disposal.[\[8\]](#)
- Personal Protection: Equip the cleanup crew with proper protection.[\[8\]](#)

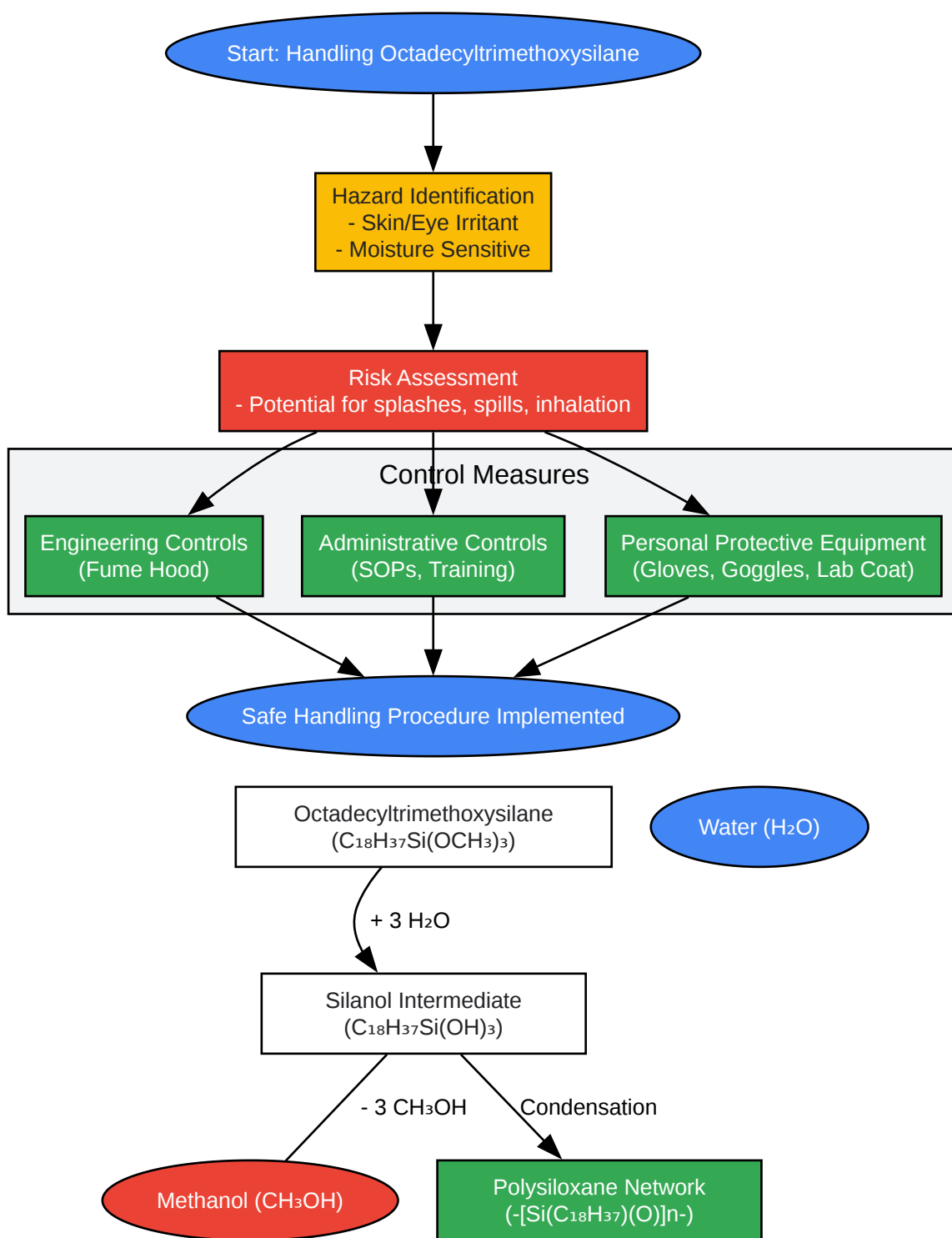
## Disposal

Dispose of waste in accordance with local, state, and federal regulations.<sup>[8]</sup> Do not allow the product to enter drains.<sup>[8]</sup> Chemical waste generators must consult regulations to ensure complete and accurate classification.<sup>[5]</sup>

## Experimental Workflow for Safe Handling

The following diagram outlines a standard workflow for safely handling **octadecyltrimethoxysilane** in a laboratory setting.





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